

# In-Depth Technical Guide to RTC-30: A Novel Anti-Cancer Agent

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## Compound of Interest

Compound Name: RTC-30

Cat. No.: B2849488

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **RTC-30**, an optimized phenothiazine derivative with demonstrated anti-cancer properties. This document consolidates supplier and purchasing information, quantitative data, detailed experimental protocols, and a visualization of its proposed signaling pathway to support researchers and professionals in the field of drug development.

## Supplier and Purchasing Information

**RTC-30** is available from several chemical suppliers catering to the research community. The following table summarizes the available information for purchasing **RTC-30**. Prices are subject to change and should be confirmed with the respective suppliers.

| Supplier        | Product Number | CAS Number   | Purity        | Available Quantities       |
|-----------------|----------------|--------------|---------------|----------------------------|
| MedChemExpress  | HY-124669      | 1423077-95-5 | >98%          | 1 mg, 5 mg, 10 mg          |
| TargetMol       | T18652         | 1423077-95-5 | 99.76%        | 5 mg, 10 mg, 50 mg, 100 mg |
| DC Chemicals    | DC21589        | 1423077-95-5 | Not specified | Inquire for details        |
| Amadis Chemical | Not specified  | 1423077-95-5 | 97%           | Inquire for details        |

Note: All listed suppliers state that **RTC-30** is for research use only and not for human consumption.

## Technical Data

**RTC-30** is a reengineered tricyclic anti-cancer agent.<sup>[1]</sup> It is an optimized phenothiazine that contains a hydroxylated linker, which increases its oral bioavailability.<sup>[1]</sup>

## Chemical and Physical Properties

| Property          | Value  |
|-------------------|--|
| Molecular Formula | C <sub>24</sub> H <sub>23</sub> F <sub>3</sub> N <sub>2</sub> O <sub>4</sub> S |
| Molecular Weight  | 492.51 g/mol   |
| Appearance        | Powder or liquid   |
| CAS Number        | 1423077-95-5   |

## Biological Activity

**RTC-30** exhibits anti-cancer potency by inhibiting the growth of cancer cells. Specifically, it has been shown to inhibit the growth of H1650 lung adenocarcinoma cells with a half-maximal growth inhibition (GI<sub>50</sub>) of 15 µM after 48 hours of treatment.<sup>[1]</sup>

## Solubility and Storage

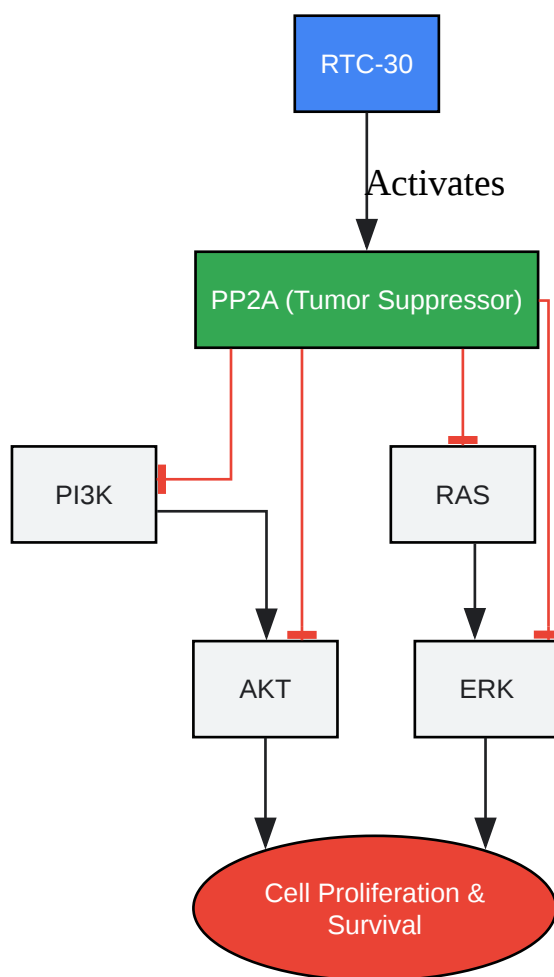
| Solvent                 | Solubility            |
|-------------------------|-----------------------|
| DMSO                    | ≥ 1.5 mg/mL (3.05 mM) |
| 10% DMSO + 90% Corn oil | ≥ 1.5 mg/mL (3.05 mM) |

### Storage Recommendations:

- Powder: -20°C for 3 years
- In solvent: -80°C for 1 year

## Mechanism of Action and Signaling Pathway

**RTC-30** functions as a dual pathway inhibitor of PI3K-AKT and RAS-ERK signaling.<sup>[1]</sup> This action is believed to be mediated through the putative activation of the tumor suppressor protein phosphatase 2A (PP2A).<sup>[1]</sup> By activating PP2A, **RTC-30** can dephosphorylate key components of these two major oncogenic signaling pathways, leading to the inhibition of cancer cell growth and proliferation.



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Proposed signaling pathway of **RTC-30**.

## Experimental Protocols

The following are detailed methodologies for key experiments involving **RTC-30**, based on standard laboratory procedures and information from supplier technical data.

## Preparation of Stock Solutions

For In Vitro Experiments:

- To prepare a 10 mM stock solution, dissolve 4.93 mg of **RTC-30** powder in 1 mL of DMSO.
- Mix thoroughly by vortexing or sonication to ensure complete dissolution.

- Store the stock solution at -20°C or -80°C in aliquots to avoid repeated freeze-thaw cycles.

For In Vivo Experiments:

- Corn Oil Formulation:
  - Prepare a 1.5 mg/mL working solution by adding 100 µL of a 15 mg/mL DMSO stock solution to 900 µL of corn oil.
  - Mix thoroughly to ensure a uniform suspension. This protocol yields a clear solution.
- Note: For in vivo experiments, it is recommended to prepare fresh solutions daily.

## Cell Viability Assay (H1650 Lung Adenocarcinoma Cells)

This protocol is designed to determine the GI<sub>50</sub> of **RTC-30** on H1650 cells.

Materials:

- H1650 lung adenocarcinoma cells
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS and 1% penicillin-streptomycin)
- **RTC-30** stock solution (10 mM in DMSO)
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or similar cell viability reagent
- DMSO
- Multichannel pipette
- Plate reader

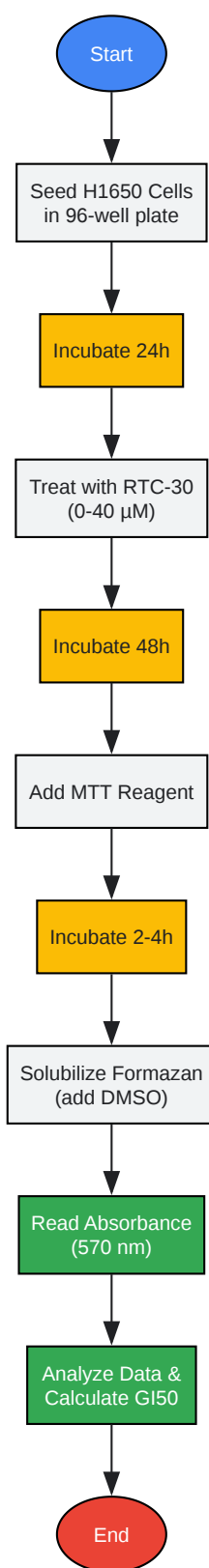
Procedure:

- Cell Seeding:
  - Trypsinize and count H1650 cells.
  - Seed the cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100  $\mu$ L of complete culture medium.
  - Incubate the plate at 37°C in a humidified 5% CO<sub>2</sub> incubator for 24 hours to allow for cell attachment.
- Compound Treatment:
  - Prepare serial dilutions of **RTC-30** from the stock solution in complete culture medium to achieve final concentrations ranging from 0  $\mu$ M to 40  $\mu$ M. Ensure the final DMSO concentration in all wells is consistent and non-toxic (typically  $\leq 0.1\%$ ).
  - Remove the medium from the wells and add 100  $\mu$ L of the medium containing the different concentrations of **RTC-30**. Include vehicle control wells (medium with the same concentration of DMSO as the treated wells).
  - Incubate the plate for 48 hours at 37°C and 5% CO<sub>2</sub>.
- MTT Assay:
  - After the 48-hour incubation, add 10  $\mu$ L of MTT solution (5 mg/mL in PBS) to each well.
  - Incubate the plate for an additional 2-4 hours at 37°C until purple formazan crystals are visible.
  - Carefully remove the medium and add 100  $\mu$ L of DMSO to each well to dissolve the formazan crystals.
  - Gently shake the plate for 5-10 minutes to ensure complete dissolution.
- Data Acquisition:
  - Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.

- Data Analysis:
  - Subtract the absorbance of the blank wells (medium only) from the absorbance of the experimental and control wells.
  - Calculate the percentage of cell growth inhibition for each concentration of **RTC-30** compared to the vehicle control.
  - Plot the percentage of growth inhibition against the log of the **RTC-30** concentration and determine the GI<sub>50</sub> value using non-linear regression analysis.

## Experimental Workflow Visualization

The following diagram illustrates the general workflow for assessing the in vitro efficacy of **RTC-30**.



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## References

- 1. Reengineered tricyclic anti-cancer agents - PubMed [pubmed.ncbi.nlm.nih.gov]
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